

Personal protective equipment for handling 3-Amino-1-benzylpyrrolidine-3-carboxylic acid

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Compound of Interest

Compound Name: 3-Amino-1-benzylpyrrolidine-3-carboxylic acid

Cat. No.: B115472

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Essential Safety and Handling Guide for 3-Amino-1-benzylpyrrolidine-3-carboxylic acid

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **3-Amino-1-benzylpyrrolidine-3-carboxylic acid** (CAS: 145602-87-5). The following procedures are designed to ensure the safe handling, storage, and disposal of this compound, minimizing risks and promoting a secure laboratory environment.

Hazard Identification and Classification:

3-Amino-1-benzylpyrrolidine-3-carboxylic acid is classified with the following hazards:

- Acute toxicity - Category 4, Oral (H302): Harmful if swallowed.[\[1\]](#)
- Skin irritation, Category 2 (H315): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious eye irritation, Category 2 (H319): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific target organ toxicity – single exposure, Category 3 (H335): May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

The signal word for this chemical is Warning.[\[1\]](#)

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment must be worn when handling **3-Amino-1-benzylpyrrolidine-3-carboxylic acid**.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[3]
Skin Protection	Protective Gloves	Wear impervious and fire/flammable resistant gloves.[3]
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[4]	
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[3]

Experimental Protocols: Handling and Storage

Safe Handling Procedures:

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[1][3]
- Avoid Contact: Avoid contact with skin, eyes, and clothing. Do not breathe dust, fume, gas, mist, vapors, or spray.[1][5]
- Hygiene: Wash hands thoroughly after handling.[1][2] Do not eat, drink, or smoke when using this product.[1]
- Clothing: Contaminated clothing should be removed and washed before reuse.[1]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[3]
- Keep the container tightly closed.[1][5]
- Store in a locked-up area.[1][5]

Accidental Release and First Aid Measures

Accidental Release:

- Avoid Dust Formation: Prevent the formation of dust.[3]
- Containment: Collect and arrange for disposal. Prevent further leakage or spillage if safe to do so.[3]
- Environmental Protection: Do not let the product enter drains.

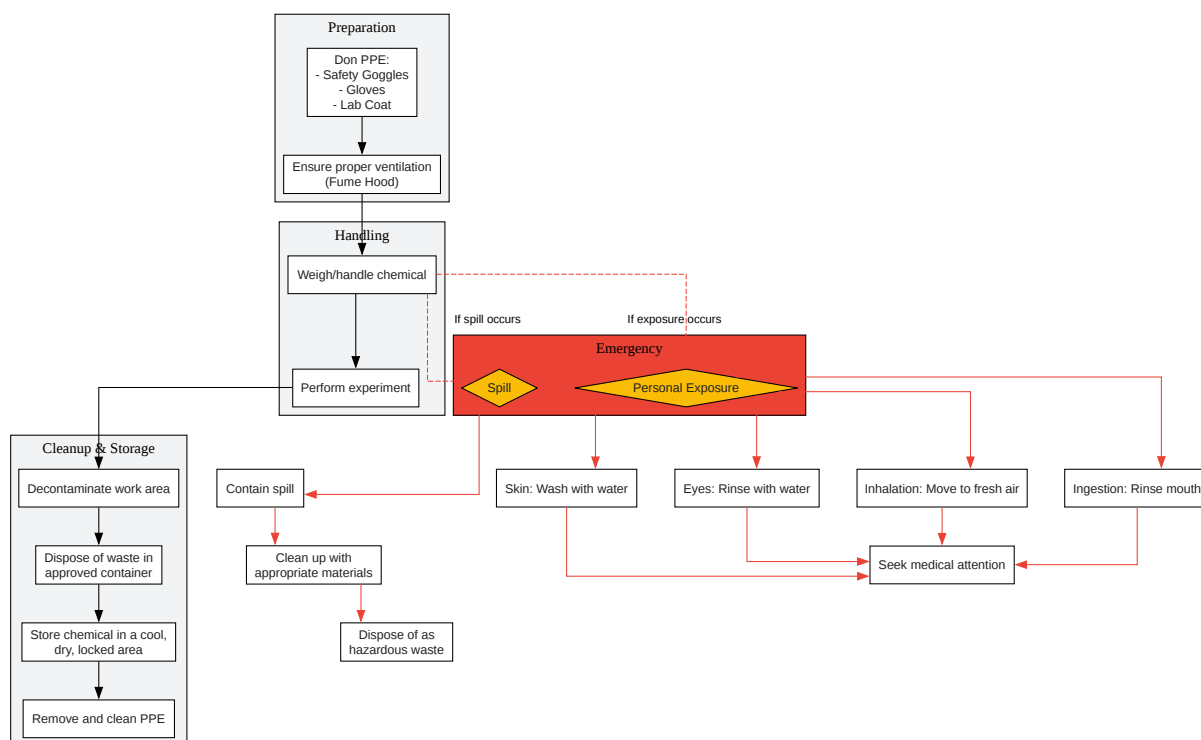
First Aid:

- If Swallowed: Rinse mouth and get medical help.[1][3]
- If on Skin: Wash with plenty of water. If skin irritation occurs, get medical help.[1]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get medical help if you feel unwell.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3]

Disposal Plan

Dispose of the contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1][3]

Workflow for Safe Handling



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Caption: Workflow for handling **3-Amino-1-benzylpyrrolidine-3-carboxylic acid**.

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References

- 1. 3-AMINO-1-BENZYLPIRROLIDINE-3-CARBOXYLIC ACID - Safety Data Sheet [chemicalbook.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. echemi.com [echemi.com]
- 4. fishersci.com [fishersci.com]
- 5. tcichemicals.com [tcichemicals.com]
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